

Eupalinolide K: A Technical Guide on its Discovery, Natural Sources, and Biological Activities

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Compound of Interest

Compound Name: *Eupalinolide K*

Cat. No.: *B10818578*

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Introduction

Eupalinolide K is a sesquiterpenoid lactone that has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of the discovery, natural sources, and known biological activities of **Eupalinolide K**, with a focus on presenting detailed experimental methodologies and quantitative data for related compounds to inform future research and drug development efforts. While specific quantitative data and detailed experimental protocols for **Eupalinolide K** as an isolated compound are limited in readily available scientific literature, this guide synthesizes the existing knowledge from studies on closely related compounds and complexes derived from its natural source.

Discovery and Natural Sources

Eupalinolide K was first reported in 2006 as a new cytotoxic sesquiterpenoid isolated from the plant *Eupatorium lindleyanum* DC.. This plant, belonging to the Asteraceae family, is a traditional Chinese medicine and serves as the primary natural source of **Eupalinolide K** and a variety of other structurally related eupalinolides.^{[1][2][3]}

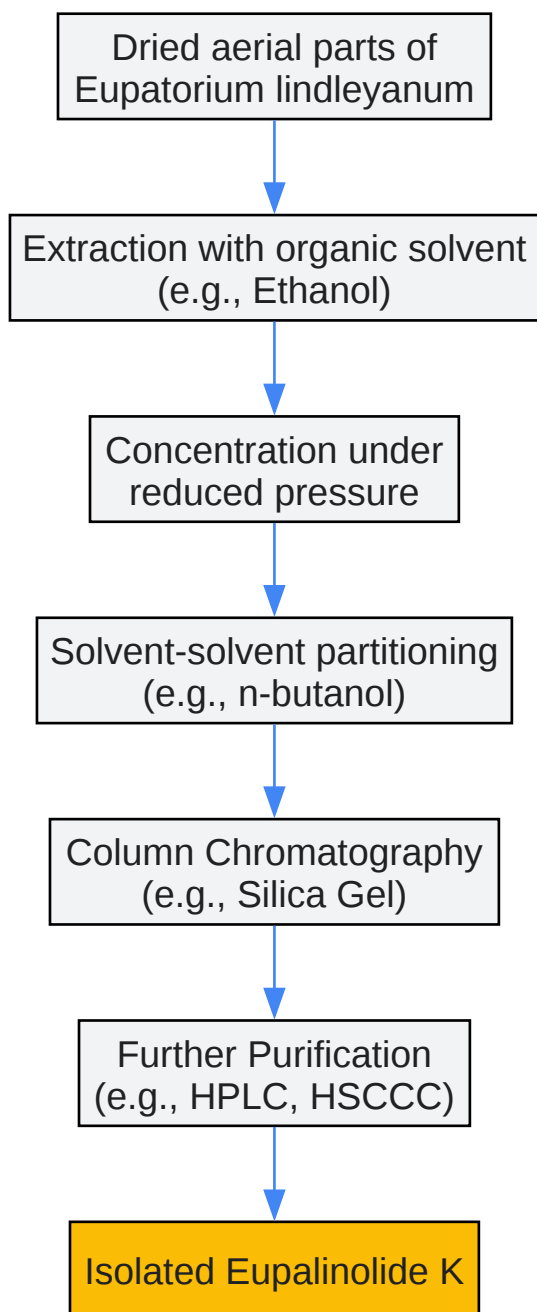
Eupalinolide K is often co-isolated with other sesquiterpenoid lactones, including Eupalinolide I and Eupalinolide J. A notable active fraction derived from *E. lindleyanum*, designated F1012-2, is a complex containing Eupalinolide I, J, and K.^[4] Much of the current understanding of the biological effects of **Eupalinolide K** is derived from studies conducted on this complex.

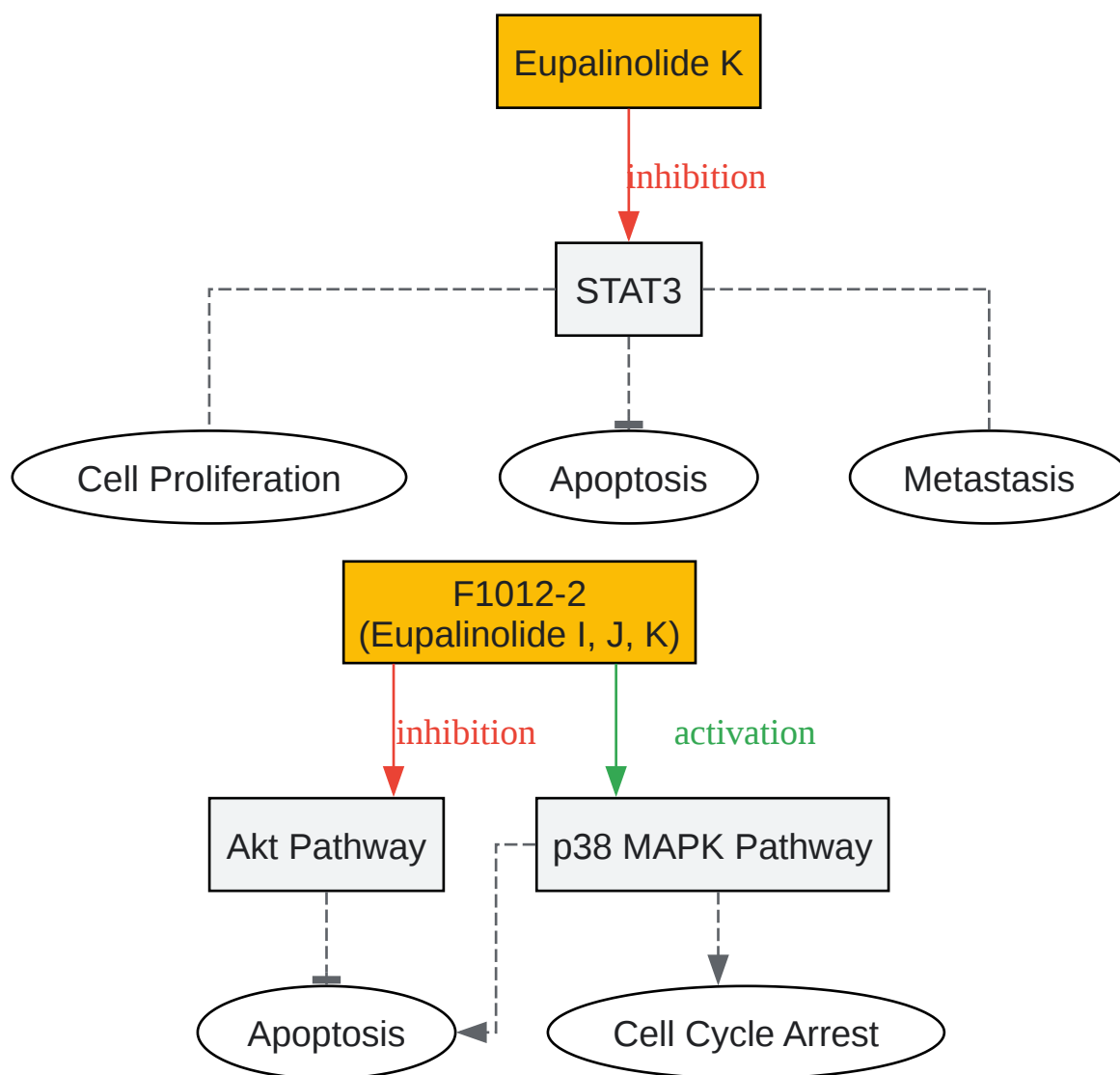
Experimental Protocols

While the full experimental details from the original discovery paper of **Eupalinolide K** are not widely accessible, the following protocols for the isolation and characterization of sesquiterpenoid lactones from *Eupatorium lindleyanum* are illustrative of the methodologies typically employed.

General Extraction and Isolation Workflow

The general workflow for isolating sesquiterpenoid lactones like **Eupalinolide K** from *Eupatorium lindleyanum* involves several key steps, from initial extraction to final purification.





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